

Dihexyl Phthalate: A Comprehensive Technical Guide to its Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dihexyl phthalate*

Cat. No.: *B15614339*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dihexyl phthalate (DHP), a member of the phthalate ester family, is a synthetic chemical compound primarily utilized as a plasticizer to enhance the flexibility and durability of various polymers. Its presence in numerous consumer and industrial products necessitates a thorough understanding of its physical and chemical characteristics for risk assessment, toxicological studies, and the development of safer alternatives. This technical guide provides an in-depth overview of the core physical and chemical properties of **dihexyl phthalate**, detailed experimental methodologies for their determination, and a summary of its chemical reactivity and metabolic pathways.

Chemical Identity

- IUPAC Name: Dihexyl benzene-1,2-dicarboxylate[1]
- Synonyms: Di-n-hexyl phthalate, Phthalic acid dihexyl ester[1]
- CAS Number: 84-75-3[1][2]
- EC Number: 201-559-5[1][2]
- Molecular Formula: $C_{20}H_{30}O_4$ [1][2]

- Molecular Weight: 334.45 g/mol [2][3]

Physical Properties

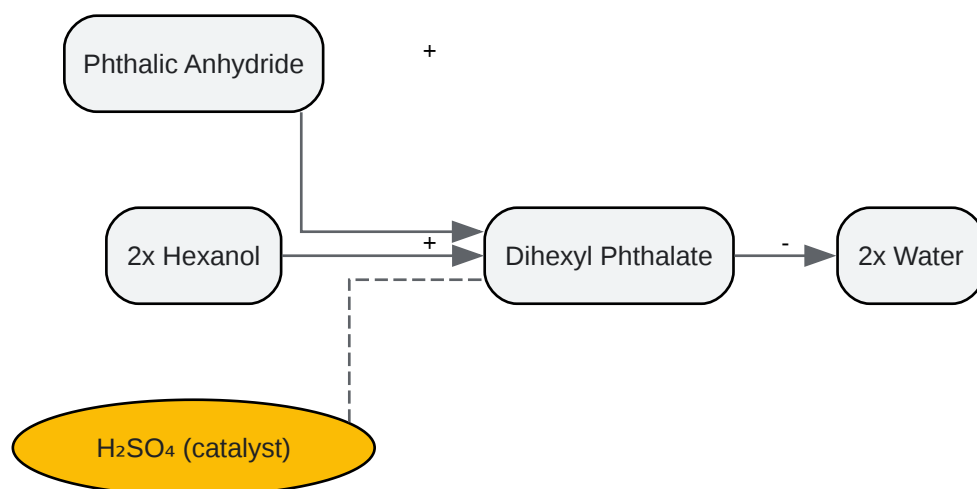
Dihexyl phthalate is typically a clear, colorless to yellowish, oily liquid with a slight aromatic odor.[1][2][3] Its key physical properties are summarized in the table below.

Property	Value	Reference
Appearance	Clear, colorless to yellowish oily liquid	[1][2][3]
Odor	Slight aromatic odor	[1][2]
Melting Point	-58 °C	[2][4]
Boiling Point	333 - 350 °C	[2][4][5]
Density	1.01 g/cm ³	[4][6]
Vapor Pressure	1.4 x 10 ⁻⁵ mmHg at 25 °C	[1]
Water Solubility	0.05 - 0.24 mg/L at 20-25 °C	[1][2]
Refractive Index	1.486 - 1.489 at 20 °C	[7]
Flash Point	177 °C	[5]
Log Kow (Octanol-Water Partition Coefficient)	6.82	[1]

Chemical Properties and Reactivity

Synthesis

Dihexyl phthalate is synthesized via the esterification of phthalic anhydride with hexanol. This reaction is typically catalyzed by a strong acid, such as sulfuric acid.[2] The excess hexanol and the water produced during the reaction are removed to drive the equilibrium towards the formation of the diester.



[Click to download full resolution via product page](#)

Caption: Synthesis of **Dihexyl Phthalate**.

Hydrolysis

Dihexyl phthalate can undergo hydrolysis, particularly under acidic or alkaline conditions, to form monohexyl phthalate and eventually phthalic acid and hexanol. In biological systems, this hydrolysis is catalyzed by enzymes such as lipases and esterases.[8][9]

Decomposition

Upon heating to decomposition, **dihexyl phthalate** may emit acrid smoke and irritating fumes.

Experimental Protocols for Property Determination

The determination of the physical and chemical properties of **dihexyl phthalate** should follow standardized methodologies to ensure data quality and comparability. The OECD Guidelines for the Testing of Chemicals provide a framework of internationally accepted methods.[5][10][11]

Melting Point Determination (OECD Guideline 102)

- Principle: This method involves heating a sample of the substance in a capillary tube and observing the temperature range over which it melts.
- Apparatus: Capillary tube melting point apparatus, thermometer.

- Procedure:
 - A small, dry sample of **dihexyl phthalate** is introduced into a capillary tube, which is then sealed at one end.
 - The capillary tube is placed in a heating block or bath adjacent to a calibrated thermometer.
 - The temperature is raised at a slow, controlled rate.
 - The temperatures at which melting begins and is complete are recorded as the melting range.

Boiling Point Determination (OECD Guideline 103)

- Principle: The boiling point is determined by measuring the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.
- Apparatus: Distillation apparatus or a dynamic method apparatus.
- Procedure:
 - The **dihexyl phthalate** sample is placed in a heating flask.
 - The pressure is controlled, and the sample is heated.
 - The temperature at which the liquid boils and its vapor condenses is recorded. For high boiling point substances like **dihexyl phthalate**, vacuum distillation is often employed to prevent decomposition.

Density Determination (OECD Guideline 109)

- Principle: The density is the mass per unit volume of the substance.
- Apparatus: Pycnometer, oscillating densitometer, or a hydrometer.
- Procedure (using a pycnometer):
 - The mass of a clean, dry pycnometer is determined.

- The pycnometer is filled with **dihexyl phthalate**, and its mass is measured again.
- The volume of the pycnometer is known or can be determined using a reference substance (e.g., water).
- The density is calculated by dividing the mass of the **dihexyl phthalate** by the volume of the pycnometer.

Water Solubility Determination (OECD Guideline 105)

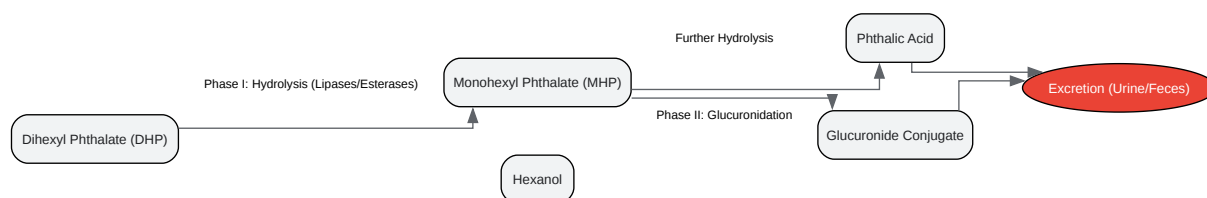
- Principle: The column elution method or the flask method can be used to determine the saturation mass concentration of the substance in water.
- Procedure (Flask Method):
 - An excess amount of **dihexyl phthalate** is added to a known volume of water in a flask.
 - The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium.
 - The aqueous phase is separated from the undissolved substance by centrifugation or filtration.
 - The concentration of **dihexyl phthalate** in the aqueous phase is determined using a suitable analytical method, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Biological Interactions and Signaling Pathways

Phthalates, including **dihexyl phthalate**, are known endocrine-disrupting chemicals that can interfere with various biological signaling pathways.

Metabolic Pathway

The metabolism of **dihexyl phthalate** in the body primarily involves a two-phase process. Phase I is characterized by the hydrolysis of the diester to its monoester, monohexyl phthalate (MHP), and hexanol. Phase II involves the conjugation of MHP with glucuronic acid to form a more water-soluble conjugate that can be readily excreted.

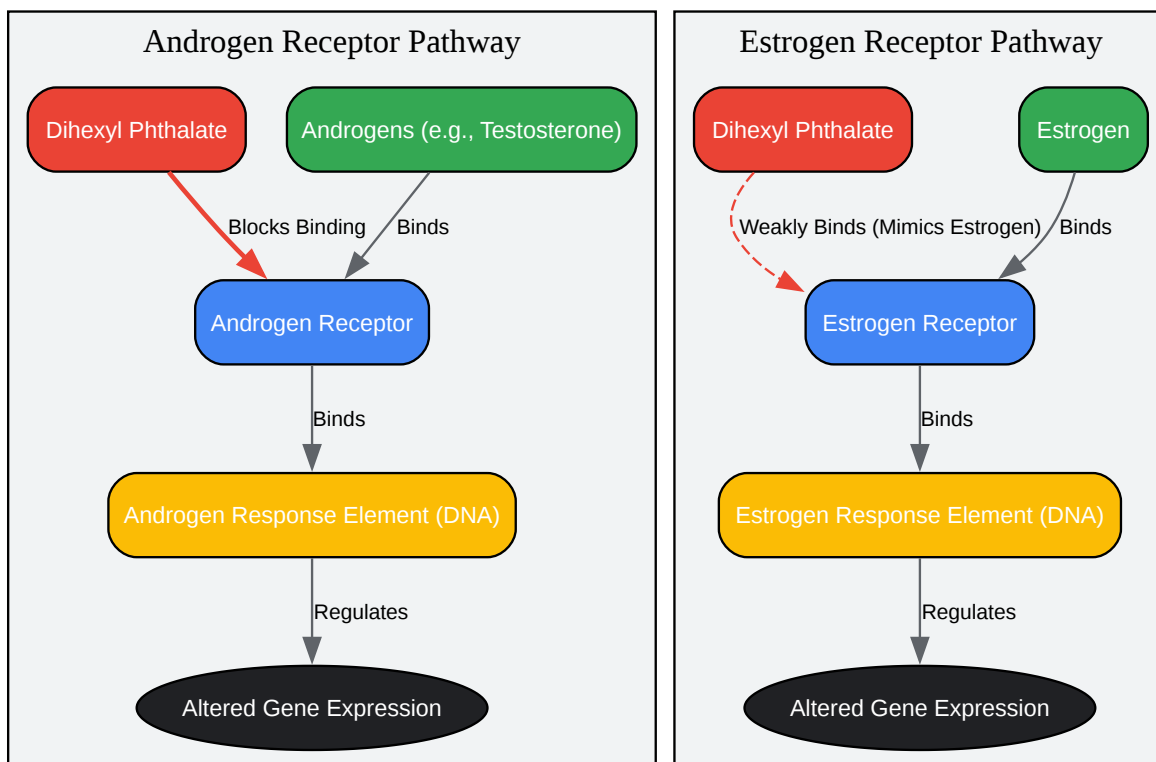


[Click to download full resolution via product page](#)

Caption: Metabolic Pathway of **Dihexyl Phthalate**.

Endocrine Disruption Signaling

Dihexyl phthalate can act as an antagonist to androgen receptors and may exhibit weak estrogenic activity, thereby disrupting the normal hormonal balance. This interference can lead to adverse effects on the reproductive system.



[Click to download full resolution via product page](#)

Caption: Endocrine Disruption by **Dihexyl Phthalate**.

Conclusion

This technical guide provides a comprehensive summary of the physical and chemical properties of **dihexyl phthalate**, along with standardized experimental methodologies for their determination. The information presented is crucial for researchers and professionals in the fields of toxicology, environmental science, and drug development for assessing the potential risks associated with this compound and for the development of safer alternatives. The elucidation of its metabolic and signaling pathway interactions highlights the mechanisms through which it may exert its biological effects.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Effects of Di-2-Ethylhexyl Phthalate on Central Nervous System Functions: A Narrative Review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Human Endocrine-Disrupting Effects of Phthalate Esters through Adverse Outcome Pathways: A Comprehensive Mechanism Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. OECD Guidelines for the Testing of Chemicals: Physical-chemical properties | ENvironmental inFOrmation [enfo.hu]
- 4. oecd.org [oecd.org]
- 5. search.library.brandeis.edu [search.library.brandeis.edu]
- 6. TOXICOKINETICS, SUSCEPTIBLE POPULATIONS, BIOMARKERS, CHEMICAL INTERACTIONS - Toxicological Profile for Di(2-Ethylhexyl)Phthalate (DEHP) - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. Dihexyl phthalate | C20H30O4 | CID 6786 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Hydrolysis of dibutyl phthalate and di(2-ethylhexyl) phthalate in human liver, small intestine, kidney, and lung: An in vitro analysis using organ subcellular fractions and recombinant carboxylesterases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. oecd.org [oecd.org]
- 11. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Dihexyl Phthalate: A Comprehensive Technical Guide to its Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15614339#physical-and-chemical-properties-of-dihexyl-phthalate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com